

Tolclofos-methyl formulation and preparation for laboratory experiments

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Compound of Interest

Compound Name: Tolclofos-methyl

Cat. No.: B1682977

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Application Notes and Protocols for Tolclofos-methyl

Introduction

Tolclofos-methyl is a non-systemic organophosphorus fungicide with a protective and curative contact action.[1][2] It is primarily used to control soil-borne diseases caused by pathogens such as *Rhizoctonia solani*, *Typhula incarnata*, and *Corticium rolfsii*. [3] Its mode of action is the inhibition of phospholipid biosynthesis, which disrupts fungal cell membrane formation. [3][4][5] These application notes provide detailed protocols for the preparation and use of **Tolclofos-methyl** in laboratory settings, including the preparation of standard solutions and methodologies for residue analysis and fungicide efficacy screening.

Physicochemical Properties of Tolclofos-methyl

A summary of the key physicochemical properties of **Tolclofos-methyl** is presented below. This data is essential for accurate preparation of solutions and for understanding its environmental behavior.

Property	Value	Source
Chemical Name (IUPAC)	O-2,6-dichloro-p-tolyl O,O-dimethyl phosphorothioate	[4][6]
CAS Number	57018-04-9	[6]
Molecular Formula	C ₉ H ₁₁ Cl ₂ O ₃ PS	[6]
Molecular Weight	301.13 g/mol	[3]
Physical Form	White crystalline solid	[3][6]
Melting Point	78-80 °C	[6][7]
Vapor Pressure	1.84 x 10 ⁻³ Pa (1.38 x 10 ⁻⁵ mm Hg) at 24.8 °C	[6]
Water Solubility	1.10 ± 0.08 mg/L at 25 °C	[6]
log Kow (Octanol/Water)	4.56	[3][7]
Stability	Stable under normal storage conditions.[3][6] Hydrolysis half-life is dependent on pH and temperature, ranging from 50-126 days at 20-25°C.[4]	

Application Note 1: Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for quantitative analysis, bioassays, and other laboratory experiments. **Tolclofos-methyl** is sparingly soluble in water but readily soluble in organic solvents like acetone and toluene.[3]

Experimental Protocol: Stock and Working Solution Preparation

1. Materials:

- **Tolclofos-methyl** analytical standard (purity ≥96%)[1]

- Acetone (HPLC or Glass Distilled Grade)[8]
- Toluene (HPLC or Glass Distilled Grade)[8]
- 10 mL volumetric flasks (Class A)
- Analytical balance (readable to 0.01 mg)
- Micropipettes and sterile tips
- Glass storage vials with PTFE-lined caps

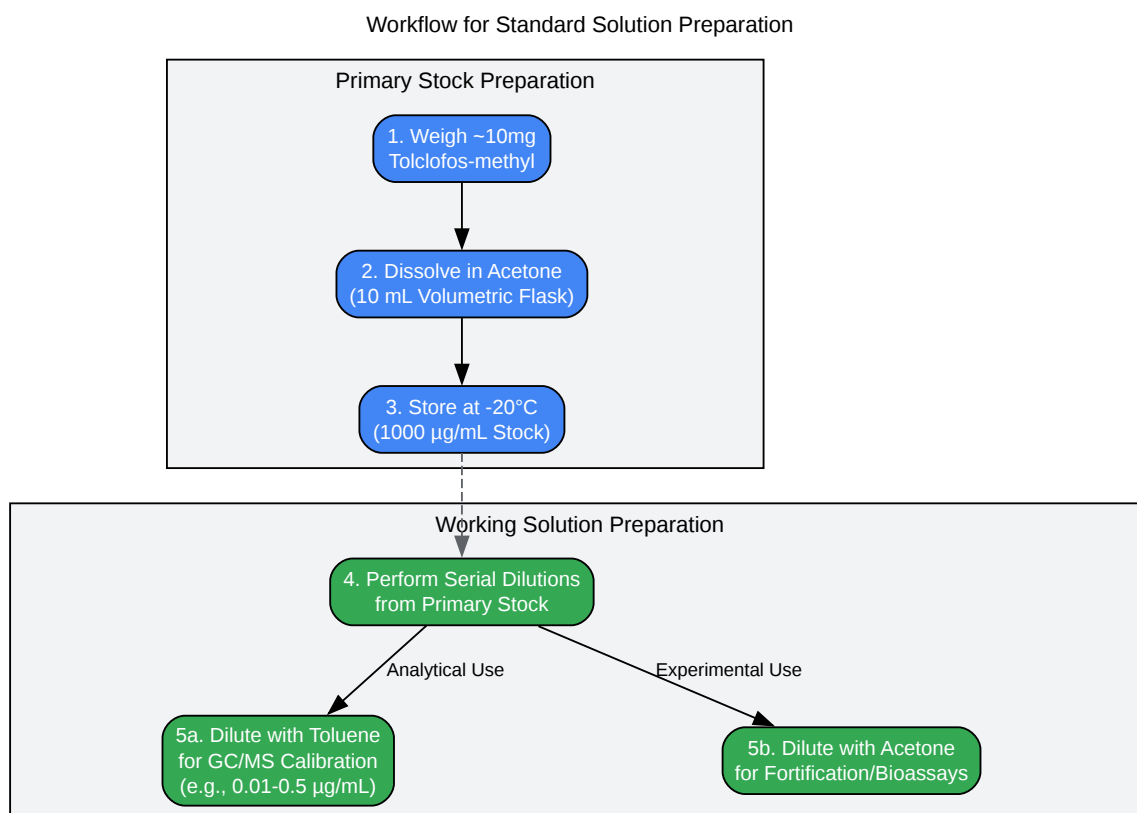
2. Procedure for 1000 µg/mL Primary Stock Solution:

- Accurately weigh approximately 10 mg of **Tolclofos-methyl** analytical standard (corrected for purity) into a 10 mL volumetric flask.[8]
- Add a small volume of acetone (approx. 5 mL) to dissolve the solid. Use an ultrasonic bath for approximately 5 minutes to ensure complete dissolution.[9]
- Once dissolved, dilute to the 10 mL mark with acetone.[8]
- Cap the flask and invert several times to ensure a homogenous solution.
- Transfer the solution to a labeled glass vial.
- Storage: Store the primary stock solution in the dark at or below -20°C. The solution is stable for at least one month under these conditions.[8]

3. Procedure for Intermediate and Working Solutions:

- For Fortification/Bioassays (Acetone Dilutions):
 - Prepare intermediate stock solutions by serially diluting the 1000 µg/mL primary stock with acetone.[8] For example, to make a 100 µg/mL solution, transfer 1 mL of the primary stock into a 10 mL volumetric flask and dilute to volume with acetone.

- Prepare final working solutions for fortifying samples (e.g., soil or water) or for use in bioassays at the required concentrations by further dilution with acetone.[8]
- For GC/MS Calibration (Toluene Dilutions):
 - Prepare a 100 µg/mL intermediate solution by diluting the primary stock solution with toluene.[8]
 - Serially dilute this intermediate solution with toluene to produce a range of calibration standards. A typical range for residue analysis is 0.01 to 0.50 µg/mL.[8]
 - Storage: Store intermediate and working solutions in glass at or below 10°C when not in use. Allow solutions to warm to room temperature before use.[8]



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Caption: Workflow for preparing **Tolclofos-methyl** standard solutions.

Application Note 2: Protocol for Residue Analysis in Soil by GC/MS

This protocol details a validated method for the determination of **Tolclofos-methyl** residues in soil, adapted from environmental chemistry methods.[\[8\]](#)[\[10\]](#) The method involves solvent extraction, clean-up by Gel Permeation Chromatography (GPC), and quantification by Gas Chromatography with Mass Spectrometry (GC/MS). The Limit of Quantification (LOQ) for this method is typically 0.01 mg/kg.[\[10\]](#)

Experimental Protocol: Soil Residue Analysis

1. Materials:

- Soil sample (approx. 50 g)
- Acetone/water extraction solvent
- Dichloromethane (DCM)
- Toluene
- Anhydrous sodium sulfate
- Buchner funnel and filter paper
- Separatory funnel
- Rotary evaporator
- GPC system with Bio-Beads S-X3[\[8\]](#)
- GC/MS system with a suitable capillary column (e.g., DB-5MS)[\[10\]](#)

2. Sample Extraction:

- Weigh 50 g of soil into a 500 mL glass jar.[\[10\]](#)

- Add 100 mL of water (adjusted for soil moisture content) and allow to stand for 10 minutes.
[8]
- Add 200 mL of acetone and shake vigorously for 10 minutes.[8]
- Filter the extract through a No. 1 filter paper in a Buchner funnel.[8]
- Transfer the filtrate to a separatory funnel, add sodium chloride, and shake.
- Partition the extract with 100 mL of dichloromethane (DCM). Collect the lower organic phase.
[8]
- Dry the organic phase by passing it through anhydrous sodium sulfate.
- Concentrate the extract to dryness using a rotary evaporator at 30°C.[8]

3. Extract Clean-up (GPC):

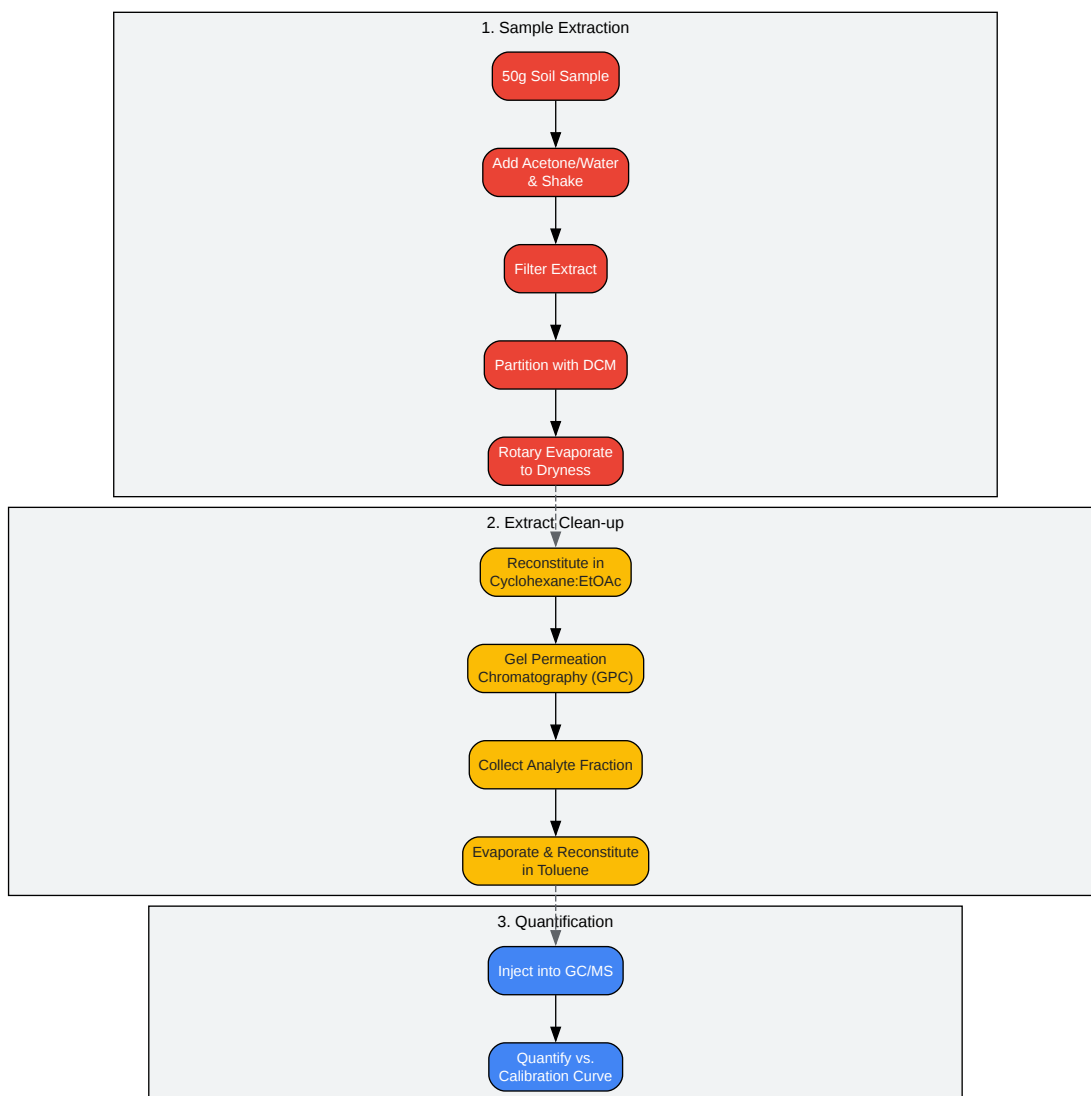
- Reconstitute the dried extract in 10 mL of cyclohexane:ethyl acetate (1:1 v/v).[8]
- Inject the reconstituted extract onto the GPC system to separate **Tolclofos-methyl** from co-extracted matrix components.
- Collect the fraction containing **Tolclofos-methyl**.
- Evaporate the collected fraction to dryness at 30°C and reconstitute in 5 mL of toluene for GC/MS analysis.[8]

4. Quantification by GC/MS:

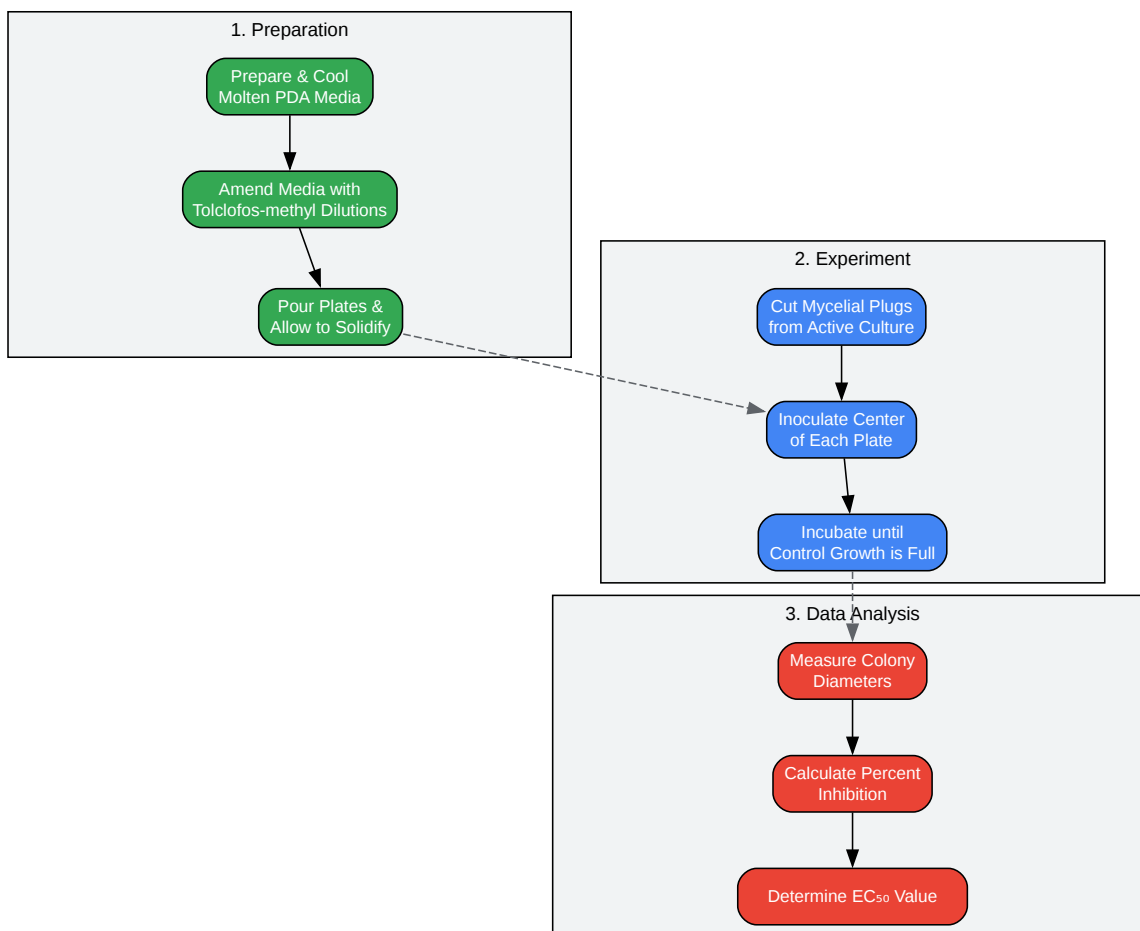
- GC Conditions (Example):
 - Column: DB-5MS (30 m x 0.25 mm, 0.25 µm)[10]
 - Oven Program: Start at 100°C for 1 minute, ramp at 15°C/minute to 250°C, and hold for 3 minutes.[8]
- MS Conditions:

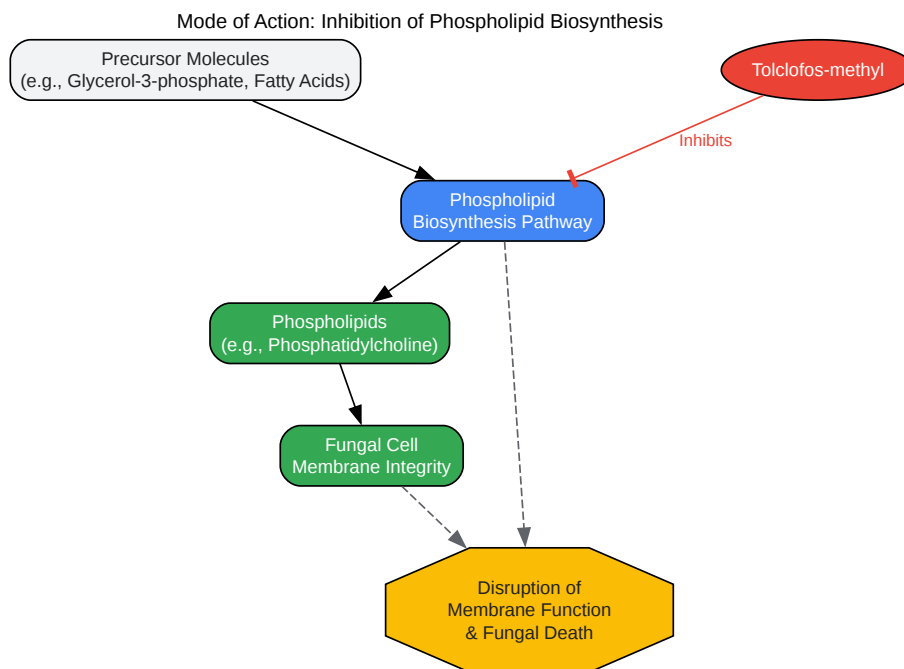
- Mode: Electron Impact (EI)
- Monitored Ions: Monitor a quantitative ion (e.g., m/z 301 → 265) and at least one confirmatory ion (e.g., m/z 301 → 267).[\[10\]](#)
- Inject the prepared sample extract and a series of calibration standards.
- Quantify the **Tolclofos-methyl** concentration in the sample by comparing its peak area to the calibration curve generated from the standards.

Workflow for Tolclofos-methyl Residue Analysis in Soil



Workflow for In-Vitro Fungicide Efficacy Screening





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